

Application Notes and Protocols for the Antiproliferative Agent AMF-26

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Compound of Interest

Compound Name: *Antiproliferative agent-26*

Cat. No.: *B12394916*

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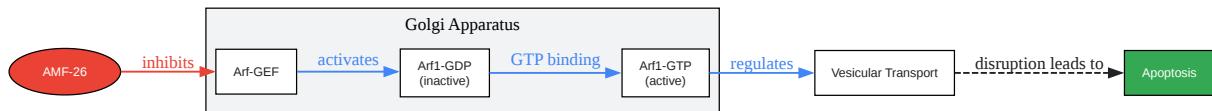
These application notes provide a detailed protocol for determining the antiproliferative activity of AMF-26, a novel inhibitor of the Golgi system, on cancer cell lines. The provided methodologies are intended for researchers, scientists, and drug development professionals.

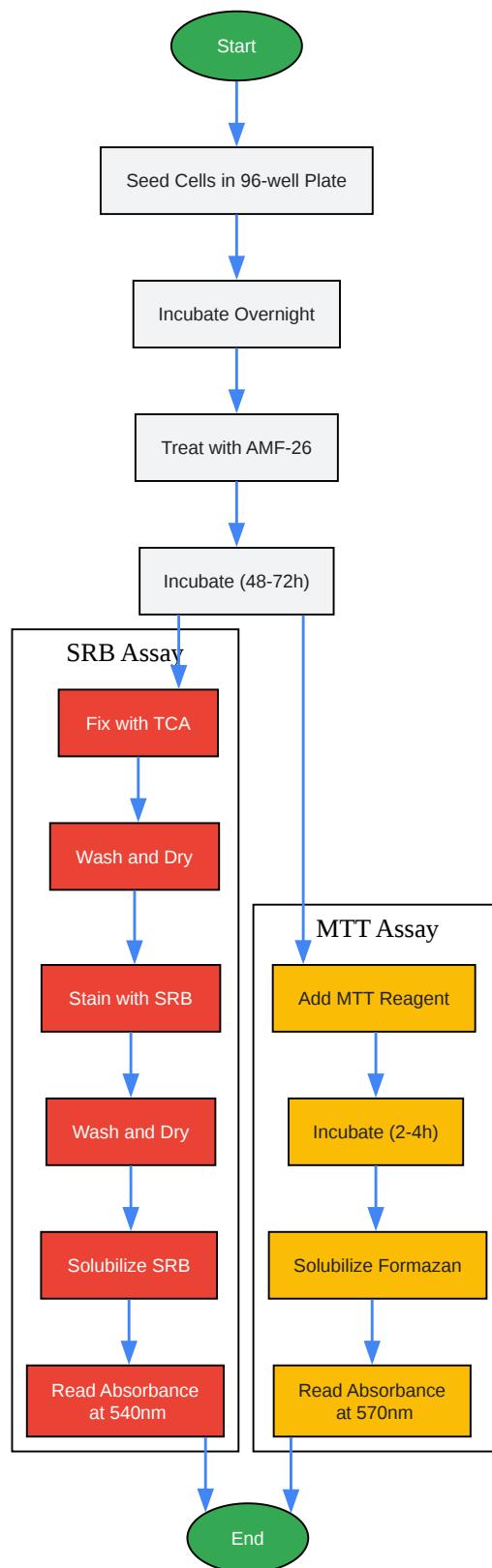
Introduction

AMF-26 is a small molecule inhibitor that targets ADP-ribosylation factor 1 (Arf1), a key component in the regulation of Golgi structure and function. By inhibiting Arf1 activation, AMF-26 disrupts the Golgi apparatus, leading to the inhibition of membrane traffic and ultimately inducing apoptosis in cancer cells.^[1] Its potent growth inhibitory activity makes it a compound of interest for cancer therapy research.^[1] This document outlines two common colorimetric assays, the MTT and Sulforhodamine B (SRB) assays, to quantify the antiproliferative effects of AMF-26.

Mechanism of Action

AMF-26's primary mechanism of action is the inhibition of Arf1 activation. This disruption of the Golgi system leads to downstream effects including the redistribution of Golgi-associated proteins and the induction of apoptosis, as evidenced by the cleavage of PARP.^[1]



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References

- 1. AMF-26, a Novel Inhibitor of the Golgi System, Targeting ADP-ribosylation Factor 1 (Arf1) with Potential for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
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